An In-Depth Technical Guide to 2,4-Dichloro-6-fluorophenol

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Compound of Interest

Compound Name:	*2,4-Dichloro-6-fluorophenol*
CAS No.:	*344-21-8*
Cat. No.:	*B1590019*

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This guide provides a comprehensive technical overview of **2,4-Dichloro-6-fluorophenol**, a halogenated aromatic compound of significant interest in synthetic chemistry. Designed for researchers, scientists, and professionals in drug development, this document details its chemical identity, properties, synthesis, reactivity, and safety considerations, grounding all information in authoritative data.

Chemical Identity and Nomenclature

2,4-Dichloro-6-fluorophenol is a substituted phenol carrying two chlorine atoms and one fluorine atom on the benzene ring. Its precise structure is foundational to its chemical behavior and applications.

The International Union of Pure and Applied Chemistry (IUPAC) name for this compound is **2,4-dichloro-6-fluorophenol**[1]. This nomenclature clearly indicates a phenol base with substituents at the 2, 4, and 6 positions.

For unambiguous identification in databases and regulatory documents, the following identifiers are critical:

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Identifier	Value	Source
CAS Number	344-21-8	PubChem[1]
Molecular Formula	$C_6H_3Cl_2FO$	PubChem[1]
Molecular Weight	180.99 g/mol	PubChem[1]
Canonical SMILES	C1=C(C=C(C(=C1F)O)Cl)Cl	PubChem[1]
InChIKey	NQLVRAWNANTXSI-UHFFFAOYSA-N	PubChem[2]

The arrangement of electron-withdrawing halogens on the phenol ring significantly influences the acidity of the hydroxyl proton and the reactivity of the aromatic system, making it a versatile intermediate in organic synthesis.

Figure 1: Chemical structure of **2,4-Dichloro-6-fluorophenol**.

Physicochemical and Spectroscopic Properties

Understanding the physical and spectral characteristics of **2,4-Dichloro-6-fluorophenol** is paramount for its application in experimental work, enabling researchers to predict its behavior in various solvents and reaction conditions, and to verify its identity and purity.

Physicochemical Data

The properties of this compound are dictated by its halogenated phenolic structure. The following table summarizes key computed physical properties.

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Property	Value	Source
XLogP3	3.2	PubChem[1]
Hydrogen Bond Donor Count	1	PubChem[1]
Hydrogen Bond Acceptor Count	1	PubChem[1]
Rotatable Bond Count	1	PubChem[1]
Topological Polar Surface Area	20.2 Å²	PubChem[1]
Appearance	Colorless or yellowish transparent liquid/solid	Chemfish[3]

Note: Experimental data for properties like melting and boiling points are not consistently available in public databases and should be determined empirically for specific batches.

Spectroscopic Profile

Spectroscopic analysis is the cornerstone of chemical characterization. While a full experimental spectrum for this specific molecule is not publicly available, data from structurally similar compounds, such as 2,4-dichlorophenol, can provide valuable insights.

- Mass Spectrometry (MS): In electron ionization mass spectrometry (EI-MS), the molecular ion peak (M+) for $C_6H_3Cl_2FO$ would be expected around m/z 180, corresponding to its molecular weight. The characteristic isotopic pattern of two chlorine atoms (approximately 9:6:1 ratio for M, M+2, M+4 peaks) would be a definitive feature[4]. Fragmentation would likely involve the loss of HCl or CO.

- Infrared (IR) Spectroscopy: The IR spectrum would show a characteristic broad O-H stretching band for the phenolic hydroxyl group around 3200-3600 cm^{-1}. Aromatic C-H stretching would appear just above 3000 cm^{-1}. Strong absorptions in the fingerprint region (below 1600 cm^{-1}) would correspond to C-O, C-Cl, and C-F stretching, as well as aromatic C=C bending vibrations[5].

- Nuclear Magnetic Resonance (NMR) Spectroscopy:

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- ^{1}H NMR: The proton spectrum would be simple, showing two signals for the two aromatic protons, likely appearing as doublets or doublet of doublets due to coupling with each other and the fluorine atom. The phenolic proton (-OH) would appear as a broad singlet, with its chemical shift being solvent-dependent.

- ^{13}C NMR: The carbon spectrum would display six distinct signals for the aromatic carbons, with their chemical shifts influenced by the attached halogen and hydroxyl groups. C-F coupling would be observable for the carbons near the fluorine atom.

Synthesis and Reactivity

Halogenated phenols are crucial intermediates, and their synthesis is a well-established field in organic chemistry.

Synthetic Pathways

The synthesis of **2,4-Dichloro-6-fluorophenol** typically involves the regioselective halogenation of a simpler phenol or benzene derivative. A plausible synthetic strategy involves the multi-step functionalization of a starting material like 2-fluorophenol.

A common industrial approach for synthesizing related halogenated phenols involves:

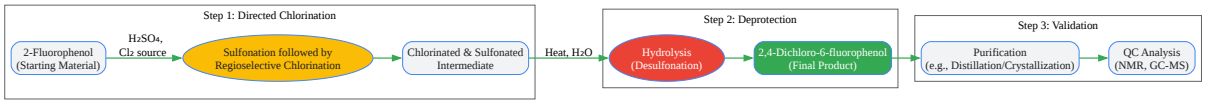
- Sulfonation: Directing group installation, such as sulfonation of 2-fluorophenol, to control the position of subsequent chlorination[6].

- Chlorination: Introduction of chlorine atoms using reagents like sulfuryl chloride (SO_2Cl_2) or trichloroisocyanuric acid[6][7]. The directing effect of the hydroxyl and sulfonyl groups guides the chlorines to the desired positions.

- Hydrolysis/Desulfonation: Removal of the sulfonyl group to yield the final phenol product[6].

This approach provides high regioselectivity, which is often a challenge in direct halogenation of activated phenol rings.

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Figure 2: Generalized workflow for the synthesis of **2,4-Dichloro-6-fluorophenol**.

Chemical Reactivity

The reactivity of **2,4-Dichloro-6-fluorophenol** is characterized by:

- Phenolic Hydroxyl Group: The -OH group is acidic and can be deprotonated to form a phenoxide, which is a potent nucleophile for ether synthesis (e.g., Williamson ether synthesis) or esterification.
- Aromatic Ring: The benzene ring is deactivated towards electrophilic aromatic substitution due to the electron-withdrawing nature of the three halogen atoms. However, it can participate in nucleophilic aromatic substitution reactions under forcing conditions, potentially displacing one of the halogen atoms.
- Precursor to Aminophenols: The compound can be nitrated and subsequently reduced to form aminophenols like 2,4-Dichloro-6-aminophenol[8]. These aminophenols are valuable building blocks in their own right[9][10].

Applications in Research and Drug Development

Halogenated phenols are indispensable building blocks in medicinal chemistry and agrochemical synthesis[9][11]. The strategic incorporation of fluorine and chlorine atoms can significantly modulate a molecule's biological properties.

- Modulation of Physicochemical Properties: Fluorine can enhance metabolic stability, increase lipophilicity, and alter the pKa of nearby functional groups, all of which can improve

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a drug candidate's pharmacokinetic profile[12].

- Structural Scaffolding: **2,4-Dichloro-6-fluorophenol** serves as a rigid scaffold onto which further complexity can be built. The hydroxyl group provides a convenient handle for derivatization, allowing for its incorporation into larger molecules like enzyme inhibitors or receptor ligands.

- Intermediate for APIs: While direct applications are less common, its derivatives are key components in the synthesis of Active Pharmaceutical Ingredients (APIs) and pesticides[3][10]. For example, the related compound 2,4-dichlorophenol is a known precursor in the synthesis of herbicides and antiseptics[13].

Safety, Handling, and Toxicology

Working with halogenated phenols requires strict adherence to safety protocols. Data for the closely related 2,4-dichlorophenol provides a strong basis for hazard assessment.

Hazard Identification

Based on data for analogous compounds, **2,4-Dichloro-6-fluorophenol** should be handled as a hazardous substance. For 2,4-dichlorophenol, the following classifications apply:

- Acute Toxicity: Harmful if swallowed and toxic in contact with skin[14][15][16].

- Skin Corrosion/Irritation: Causes severe skin burns and eye damage[14][15].

- Environmental Hazard: Toxic to aquatic life with long-lasting effects[15][16].

Recommended Handling Procedures

All work with **2,4-Dichloro-6-fluorophenol** must be conducted in a well-ventilated fume hood. The following personal protective equipment (PPE) is mandatory:

- Eye Protection: Chemical safety goggles and a face shield.

- Hand Protection: Chemically resistant gloves (e.g., nitrile, neoprene).

- Body Protection: A lab coat and, if handling large quantities, an apron.

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First Aid Measures:

- In case of skin contact: Immediately flush skin with plenty of water for at least 15 minutes while removing contaminated clothing. Seek immediate medical attention.
- In case of eye contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek immediate medical attention.
- If inhaled: Move person into fresh air. If not breathing, give artificial respiration. Seek immediate medical attention.
- If swallowed: Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Rinse mouth with water and seek immediate medical attention[16].

Storage and Disposal

Store the compound in a tightly sealed container in a cool, dry, and well-ventilated area away from incompatible materials. Waste disposal must be carried out in accordance with local, state, and federal regulations for hazardous chemical waste. Do not allow the material to enter drains or waterways[16].

Conclusion

2,4-Dichloro-6-fluorophenol is a synthetically valuable intermediate whose utility stems from its unique pattern of halogen substitution. Its role as a precursor in the development of complex organic molecules, particularly in the pharmaceutical and agrochemical sectors, is significant. A thorough understanding of its chemical properties, reactivity, and associated hazards is essential for its safe and effective use in a research and development setting.

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